

Optimizing reaction yield for "Ethyl 1-(aminomethyl)cyclopropanecarboxylate" synthesis

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Compound of Interest

Ethyl 1-

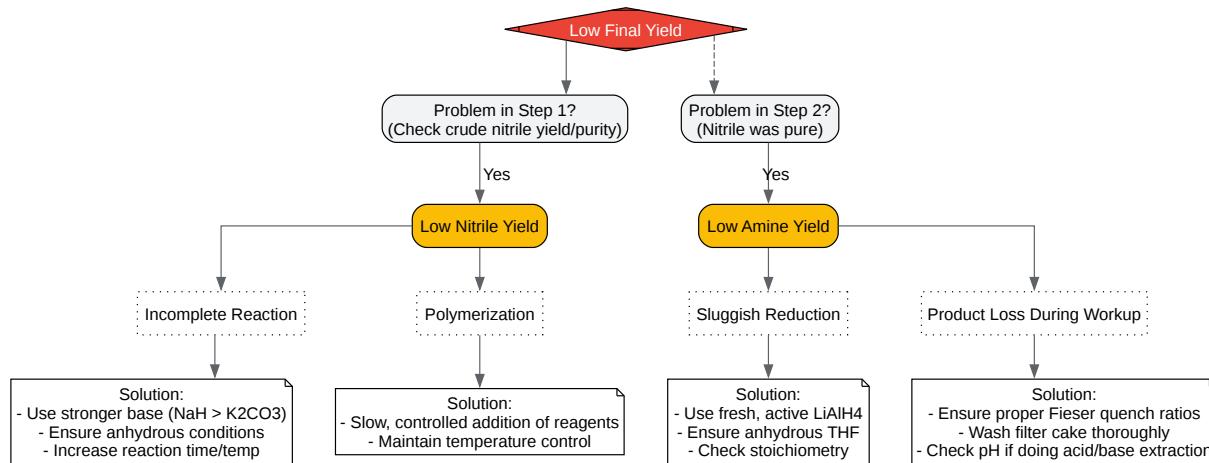
Compound Name: (aminomethyl)cyclopropanecarbox
ylate

Cat. No.: B112591

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Synthetic Strategy Overview

A robust and widely adopted method for synthesizing **Ethyl 1-(aminomethyl)cyclopropanecarboxylate** involves a two-step sequence starting from commercially available reagents. The strategy hinges on the initial formation of a cyclopropane ring bearing a nitrile group, which is subsequently reduced to the desired primary amine.



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Sources

- 1. 1-Aryl-2-(aminomethyl)cyclopropanecarboxylic acid derivatives. A new series of potential antidepressants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. files01.core.ac.uk [files01.core.ac.uk]
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